

A Comprehensive Guide to the Physical Properties of Common Pivalate Salts and Esters

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pivalate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of common **pivalate** salts and esters, substances of significant interest in pharmaceutical and chemical research. The information is presented to facilitate easy comparison and understanding, with detailed experimental protocols for property determination.

Core Physical Properties of Pivalate Salts and Esters

Pivalate salts and esters, derived from pivalic acid (2,2-dimethylpropanoic acid), are characterized by the bulky tert-butyl group, which imparts unique physical and chemical properties. These include distinct melting and boiling points, solubility profiles, and densities, which are critical parameters in drug development, formulation, and chemical synthesis.

Pivalate Salts

Pivalate salts are typically white crystalline solids at room temperature. Their physical properties are largely influenced by the nature of the cation and the crystal lattice energy.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
Sodium Pivalate	1184-88-9	C ₅ H ₉ NaO ₂	124.11	>300	White to almost white crystalline powder. [1]
Potassium Pivalate	19455-23-3	C ₅ H ₉ KO ₂	140.22	200 - 300	White to almost white crystalline powder. [2] [3] [4]
Calcium Pivalate	112028-61-2	C ₁₀ H ₁₈ CaO ₄	242.33	Not available	Data not available.
Lithium Pivalate	14271-99-9	C ₅ H ₉ LiO ₂	108.07	Not available	Data not available.
Ammonium Pivalate	Not available	C ₅ H ₁₃ NO ₂	119.16	Not available	Data not available.
Zinc Pivalate	15827-10-8	C ₁₀ H ₁₈ O ₄ Zn	267.64	305 - 315 (sublimation)	White solid. [5]

Solubility of **Pivalate** Salts:

Compound Name	Water Solubility	Other Solvents
Sodium Pivalate	Soluble. [6]	Very soluble in ethanol, ethyl ether. [1]
Potassium Pivalate	Data not available	Data not available
Calcium Pivalate	Data not available	Data not available
Lithium Pivalate	Data not available	Data not available
Ammonium Pivalate	Data not available	Data not available
Zinc Pivalate	Soluble. [7]	Data not available

Pivalate Esters

Pivalate esters are generally colorless liquids with characteristic fruity odors. Their volatility and boiling points are key properties for their application as solvents and in fragrance formulations.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})	Appearance
Methyl Pivalate	598-98-1	C ₆ H ₁₂ O ₂	116.16	-70	101-102	0.873	1.390	Clear colorless liquid. [8] [9] [10] [11]
Ethyl Pivalate	3938-95-2	C ₇ H ₁₄ O ₂	130.18	-90	118-119	0.856	1.391	Clear, colorless liquid. [12] [13] [14] [15]
n-Propyl Pivalate	5129-35-1	C ₈ H ₁₆ O ₂	144.21	Not available	Not available	Not available	Not available	Data not available.
n-Butyl Pivalate	5129-37-3	C ₉ H ₁₈ O ₂	158.24	Not available	164-165	Not available	Not available	Colorless to pale yellow clear liquid. [16]
Isobutyl Pivalate	Not available	C ₉ H ₁₈ O ₂	158.24	Not available	Not available	Not available	Not available	Data not available.
tert-Butyl Pivalate	16474-43-4	C ₉ H ₁₈ O ₂	158.24	Not available	134-135	0.813	Not available	Clear colorless liquid, may

darken
during
storage.
[\[17\]](#)[\[18\]](#)
[\[19\]](#)

Solubility of **Pivalate** Esters:

Compound Name	Water Solubility	Other Solvents
Methyl Pivalate	Insoluble. [11]	Soluble in alcohol and ether. [11]
Ethyl Pivalate	Insoluble. [12] [14]	Soluble in alcohol. [14]
n-Butyl Pivalate	Insoluble (126.8 mg/L at 25°C). [16]	Soluble in alcohol. [16]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is paramount for the reliable application of **pivalate** salts and esters in research and development. The following are detailed methodologies for key experiments.

Melting Point Determination (for Solids)

The melting point is a critical indicator of purity for crystalline solids.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** Ensure the solid sample is completely dry. If necessary, grind the sample to a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to collect a small amount of material. Invert the tube and tap the sealed end gently on a hard surface to pack the solid into the bottom. The packed sample height should be 2-3 mm.[\[2\]](#)
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:**
 - For an unknown sample, a rapid initial heating can be performed to determine an approximate melting range.
 - For a more accurate measurement, heat the sample rapidly to about 15-20°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute.[\[2\]](#)
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal melts (the completion of melting). This range is the melting point of the substance.[\[1\]](#)[\[20\]](#)

Boiling Point Determination (for Liquids)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., oil bath, heating block, or Thiele tube)
- Rubber band or thread

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of the liquid into the test tube. [\[12\]](#)[\[15\]](#)
- Capillary Inversion: Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the liquid. [\[12\]](#)[\[15\]](#)
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread, ensuring the bottom of the test tube is aligned with the thermometer bulb. [\[15\]](#)
- Heating: Immerse the assembly in the heating bath. Heat the bath gently. [\[8\]](#)
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Recording the Boiling Point: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube. [\[15\]](#)

Solubility Determination

Solubility tests provide valuable information about the polarity and functional groups present in a compound.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods

- A range of solvents (e.g., water, ethanol, diethyl ether, 5% NaOH, 5% HCl)

Procedure:

- Sample Preparation: Place approximately 0.1 g of a solid sample or 0.2 mL of a liquid sample into a small test tube.[\[13\]](#)
- Solvent Addition: Add 3 mL of the chosen solvent to the test tube in portions, shaking or vortexing after each addition.[\[13\]](#)
- Observation: Observe whether the sample dissolves completely, partially, or not at all. A substance is generally considered soluble if it forms a homogeneous solution.
- Systematic Testing: A systematic approach is often employed:
 - Start with water to assess polarity.
 - If insoluble in water, test solubility in a non-polar solvent like diethyl ether.
 - For water-insoluble compounds, test solubility in 5% NaOH (indicates an acidic functional group) and 5% HCl (indicates a basic functional group).[\[10\]](#)[\[17\]](#)

Density Determination

Density is the mass per unit volume of a substance.

For Liquids: Apparatus:

- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- Mass of Empty Container: Accurately weigh a clean, dry graduated cylinder or pycnometer.
- Volume of Liquid: Add a known volume of the liquid to the container.
- Mass of Container and Liquid: Weigh the container with the liquid.

- Calculation: Subtract the mass of the empty container to find the mass of the liquid. Divide the mass of the liquid by its volume to calculate the density.^{[4][21]}

For Solids (by displacement): Apparatus:

- Graduated cylinder
- Analytical balance
- A liquid in which the solid is insoluble (e.g., water)

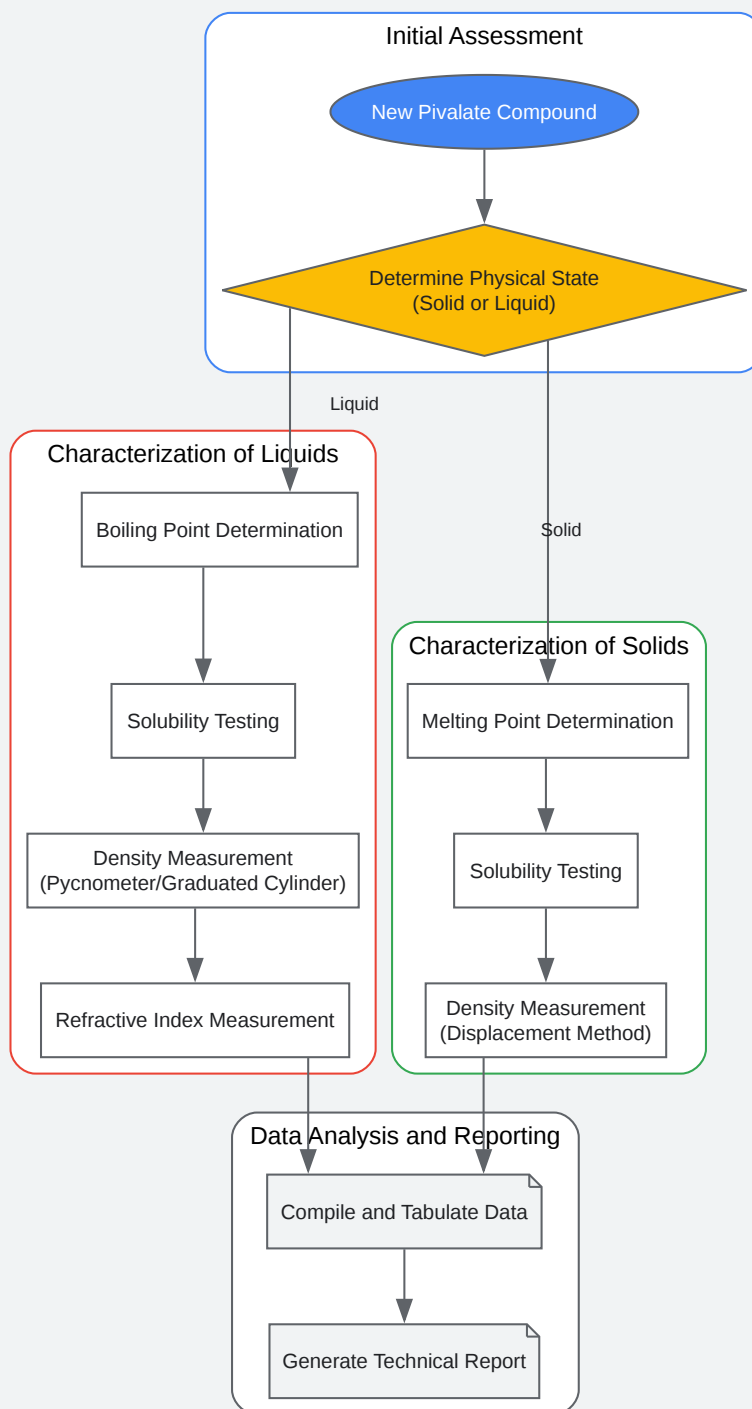
Procedure:

- Mass of Solid: Weigh the solid sample.
- Initial Volume of Liquid: Add a known volume of the liquid to the graduated cylinder and record the volume.
- Volume of Liquid and Solid: Carefully place the solid into the graduated cylinder, ensuring it is fully submerged. Record the new volume.
- Calculation: The difference between the final and initial volumes is the volume of the solid. Divide the mass of the solid by its volume to determine its density.^{[4][21]}

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a newly synthesized or unknown **pivalate** compound.

Workflow for Physical Property Characterization of Pivalate Compounds



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Workflow for characterizing a new **pivalate** compound.

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- To cite this document: BenchChem. [A Comprehensive Guide to the Physical Properties of Common Pivalate Salts and Esters]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233124#physical-properties-of-common-pivalate-salts-and-esters]

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